

Experimental NMR Conditions for Dapsone

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dapsone-¹³C12

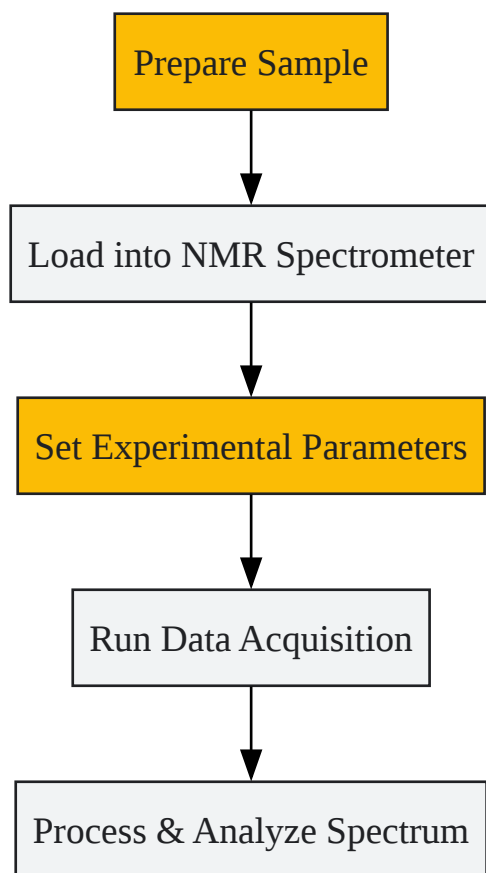
Cat. No.: S14392299

Get Quote

The table below summarizes the documented experimental parameters for NMR analysis of dapsone and its derivatives, which can serve as a reference for analyzing the carbon-13 labeled form.

Parameter	Reported Conditions (Dapsone)	Reported Conditions (DDS-13 Derivative)
Solvent	DMSO- <i>d</i> 6 [1]	Acetone- <i>d</i> 6 [2]
Instrument Type	JEOL [1]	Bruker Advance III [2]
Nucleus	¹³ C [1]	¹³ C [2]
Frequency	22.53 MHz [1]	125 MHz [2]
Chemical Shift Reference	TMS [1]	Tetramethylsilane (TMS) [2]

The following diagram illustrates a general workflow for acquiring a ¹³C NMR spectrum, based on standard laboratory practices.



[Click to download full resolution via product page](#)

NMR data acquisition workflow

Key Details and Research Context

- **Compound Utility:** **Dapsone-13C12** is explicitly used as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and as a tracer in drug development research [3].
- **Handling and Storage:** It is recommended to store the product under the conditions specified in the Certificate of Analysis, which typically accompanies commercial standards [3].
- **Data Gap Note:** The specific ¹³C chemical shift values for **Dapsone-13C12** were not located in the searched literature. The compound's isotopic labeling ([¹³C]12) does not cause significant chemical shift changes, so data from unlabeled dapsone provides a close approximation [1].

Methodology for Protocol Development

Based on the parameters found, here is a detailed experimental protocol you can adapt:

- **Sample Preparation:** Dissolve a purified sample of **Dapsone-13C12** in a suitable deuterated solvent (e.g., DMSO-*d*6 or Acetone-*d*6) to a typical concentration of 5-20 mg/mL [1] [2].
- **Instrument Setup:** The example from the search results used a Bruker Advance III spectrometer. On your system:
 - Set the observed nucleus to **13C**
 - Use a **125 MHz** frequency for 13C observation (standard on many modern 500 MHz instruments) [2]
 - Maintain the probe temperature at 25-30°C
- **Data Acquisition:**
 - Use a standard proton-decoupled pulse sequence (e.g., zgpg)
 - Set sufficient **scans** (256 or more) to achieve a good signal-to-noise ratio for quantitative analysis
 - Use a **relaxation delay (D1)** of 2 seconds to ensure full spin-lattice relaxation
 - Reference the spectrum to the residual solvent signal or directly to TMS at **0 ppm** [1] [2]
- **Data Processing:** Apply typical window functions (e.g., line broadening of 1-2 Hz), perform Fourier transformation, and phase correction to generate the final spectrum.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 13C NMR Spectrum (DB00250) [go.drugbank.com]
2. Evaluation of dapsone and its synthetic derivative DDS-13 ... [pmc.ncbi.nlm.nih.gov]
3. Dapsone-13C12 (4,4'-Diaminodiphenyl sulfone ... [medchemexpress.com]

To cite this document: Smolecule. [Experimental NMR Conditions for Dapsone]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b14392299#dapsone-13c12-nmr-spectroscopy-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com